

Ethyl 2-Bromopropionate: A Comprehensive Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: Ethyl 2-bromopropionate

Cat. No.: B3425472

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This in-depth guide provides critical safety information for **Ethyl 2-bromopropionate**, a key reagent in pharmaceutical and chemical synthesis. The following sections detail its identification, hazards, physical and chemical properties, and toxicological and ecological impact, compiled from various material safety data sheets. This document is intended for researchers, scientists, and professionals in drug development to ensure safe handling and use.

Chemical Identification

This section provides fundamental identification details for **Ethyl 2-bromopropionate**.

Identifier	Value
Chemical Name	Ethyl 2-bromopropionate
Synonyms	2-Bromopropanoic Acid Ethyl Ester, Ethyl α -bromopropionate
CAS Number	535-11-5[1]
Molecular Formula	C ₅ H ₉ BrO ₂ [1]
Molecular Weight	181.03 g/mol [2]
Chemical Structure	CH ₃ CHBrCOOC ₂ H ₅

Hazard Identification

Ethyl 2-bromopropionate is classified as a hazardous substance. The following table summarizes its GHS classification and associated warnings.

Hazard Class	GHS Classification	Signal Word	Hazard Statement
Flammable Liquids	Category 3[1][2]	Danger[1][2]	H226: Flammable liquid and vapor[1][2]
Skin Corrosion/Irritation	Category 1B[1][2]	Danger[1][2]	H314: Causes severe skin burns and eye damage[1][2]
Acute Toxicity, Oral	Category 4 (Harmful if swallowed - in some classifications)	Warning[2]	H302: Harmful if swallowed[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation - in some classifications)	Warning[2]	H335: May cause respiratory irritation[2]

Physical and Chemical Properties

Key physical and chemical properties of **Ethyl 2-bromopropionate** are outlined below, providing essential data for handling and storage.

Property	Value
Appearance	Colorless to pale yellow liquid[1]
Odor	Pungent, fruity[1]
Boiling Point	156-160 °C[3]
Density	1.394 g/mL at 25 °C[3]
Flash Point	51 °C (123.8 °F) - closed cup[3]
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol and ether.[1]
Refractive Index	n _{20/D} 1.446 (lit.)[3]
Vapor Pressure	No data available
Vapor Density	No data available

Toxicological Information

Ethyl 2-bromopropionate is moderately toxic and corrosive. The available toxicological data is summarized below. It is important to note that detailed experimental protocols for these studies are not publicly available.

Metric	Value	Species	Notes
LD50 (Oral)	281 mg/kg[1][4]	Rabbit	Moderately toxic upon acute ingestion.
Skin Corrosion	Causes severe burns[1][2]	N/A	Direct contact can lead to chemical burns.[1]
Eye Irritation	Causes serious eye damage[1][2]	N/A	A lachrymator, causing irritation and tearing.[2]
Inhalation	May cause respiratory irritation.[1][2]	N/A	Inhalation of vapors can irritate the mucous membranes and upper respiratory tract.[1] Prolonged exposure may lead to liver and kidney damage.[1]
Carcinogenicity	Not classified as a human carcinogen by IARC or EPA.[1]	N/A	No conclusive evidence of carcinogenicity.[1]
Mutagenicity	Ames test: positive[5]	N/A	

Ecological Information

Information on the environmental impact of **Ethyl 2-bromopropionate** is limited. The available data suggests the following:

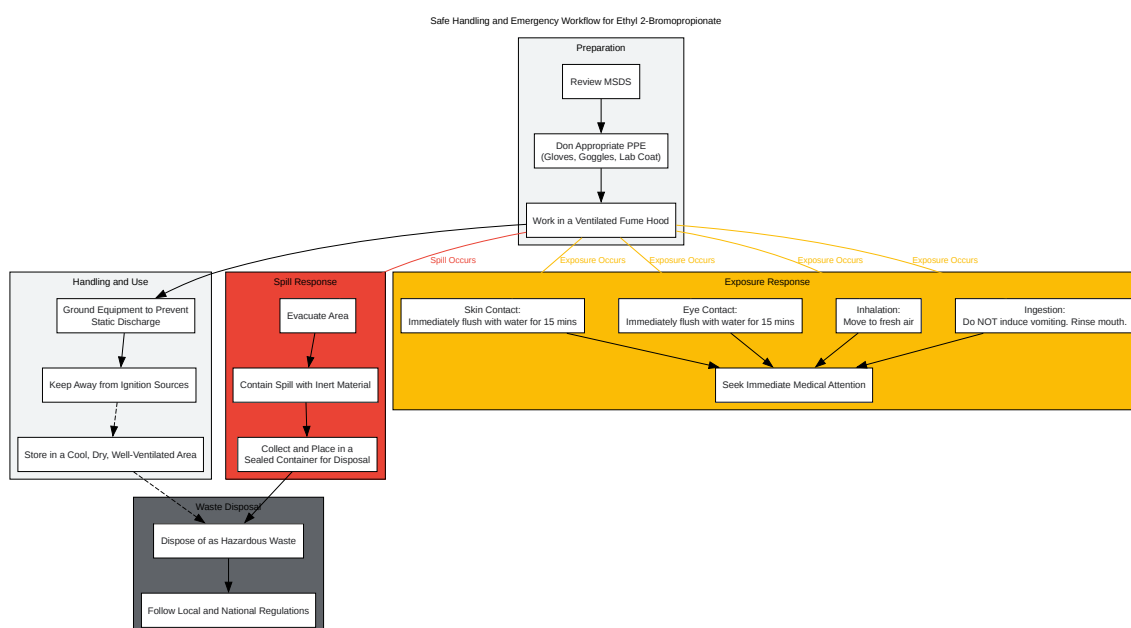
Parameter	Information
Ecotoxicity	No specific data available. Do not allow to enter drains or surface water.[5][6]
Persistence and Degradability	Insoluble in water and may persist in the environment.[5]
Bioaccumulation	No information available.[5]
Mobility in Soil	Low water solubility suggests it is not likely to be mobile in the environment.[5]

Experimental Protocols

Detailed experimental protocols for the toxicological data cited (e.g., the specific methodology for the LD50 test in rabbits) are not provided in the publicly available Material Safety Data Sheets. Researchers should consult specialized toxicological databases or literature for such information. The provided data is a summary for hazard assessment and safe handling guidance.

Safe Handling and Emergency Workflow

The following diagram illustrates a logical workflow for the safe handling of **Ethyl 2-bromopropionate**, from preparation to disposal, including emergency procedures.



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Caption: Workflow for safe handling, emergency response, and disposal of **Ethyl 2-bromopropionate**.

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